

An In-depth Technical Guide to 2,3-Dimethylbutanoic Acid

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Compound of Interest

Compound Name: 2,3-Dimethylbutanoic acid

Cat. No.: B105101

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This technical guide provides a comprehensive overview of **2,3-dimethylbutanoic acid**, a branched-chain carboxylic acid significant in various chemical and pharmaceutical applications. [1] The presence of a chiral center at the C2 position means it exists as two distinct enantiomers, (2S)-**2,3-dimethylbutanoic acid** and (2R)-**2,3-dimethylbutanoic acid**, each with unique properties and applications. [2] This document covers its chemical properties, synthesis methodologies, and applications, with a focus on providing researchers, scientists, and drug development professionals with detailed, actionable information.

Chemical Identity and Physicochemical Properties

2,3-Dimethylbutanoic acid, also known as 2,3-dimethylbutyric acid, is a branched short-chain fatty acid. [2] Its structure, featuring methyl groups at both the alpha and beta positions, gives rise to its stereoisomeric forms. [2][3]

CAS Registry Numbers

The Chemical Abstracts Service (CAS) has assigned the following registry numbers to **2,3-dimethylbutanoic acid** and its stereoisomers:

Compound Name	CAS Registry Number
2,3-Dimethylbutanoic acid (racemic mixture)	14287-61-7[4][5][6]
(2S)-2,3-dimethylbutanoic acid	15071-34-8[1][3]
(2R)-2,3-dimethylbutanoic acid	27855-05-6[7]

Physicochemical Data

The physical and molecular properties of **2,3-dimethylbutanoic acid** are summarized in the tables below. It is typically a colorless liquid.[1][3]

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Colorless liquid	[1][3]
Boiling Point	Approx. 190 °C	[1][3]
62-63 °C @ 1 Torr	[1][6]	
Melting Point	Approx. 10 °C	[3]
-1.5 °C	[6][7]	
Density	Approx. 0.87 g/cm ³	[3]
0.9446 g/cm ³ @ 0 °C	[1][6]	
Solubility	Soluble in water, ethanol, and ether	[3]

Table 2: Molecular and Spectroscopic Data

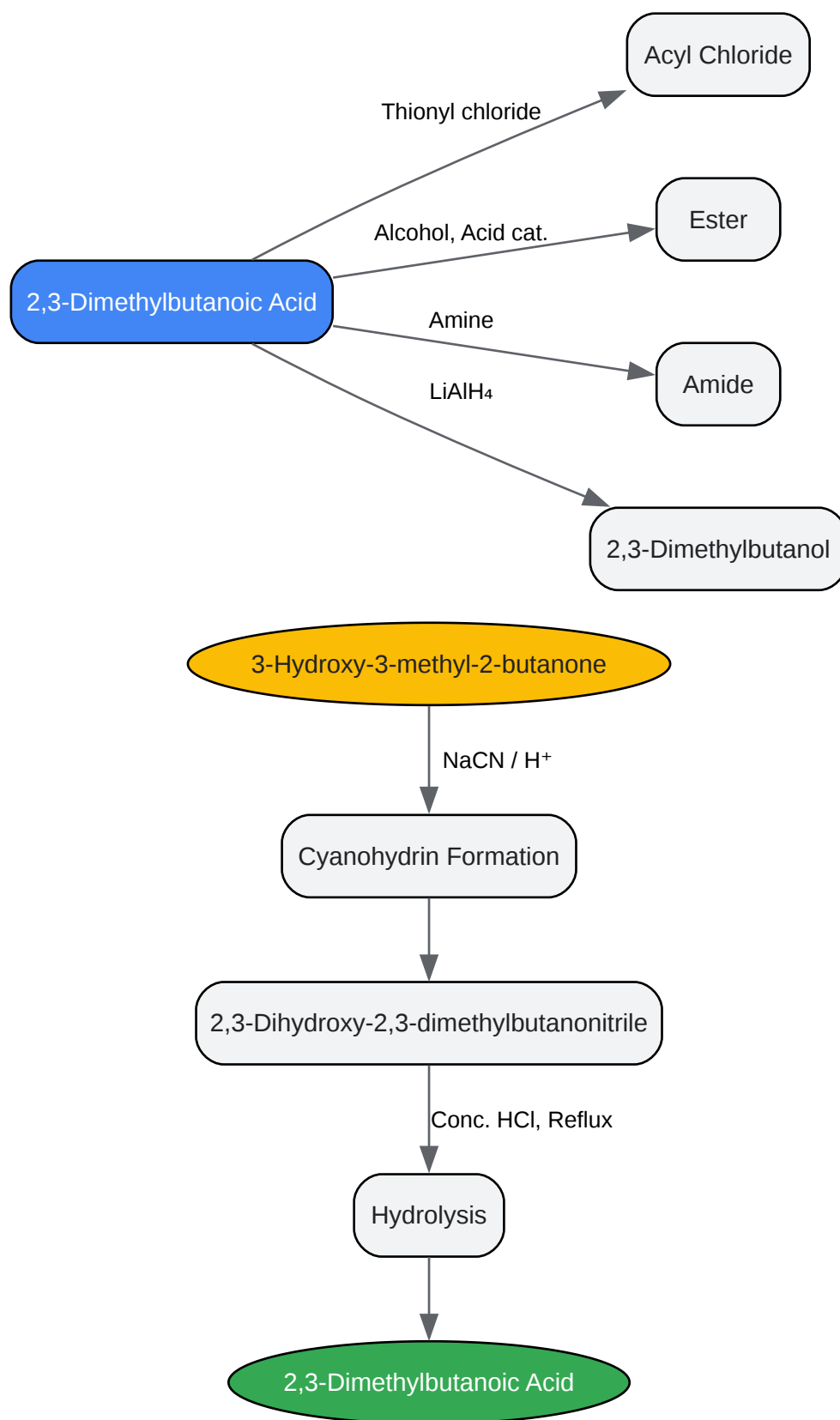
Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[1][3][4][7]
Molecular Weight	116.16 g/mol	[1][3][4][7]
Exact Mass	116.083729621 Da	[1]
¹ H-NMR (Carboxyl Proton)	~ δ 9.0 ppm (Singlet)	[5]
¹ H-NMR (Methyl Groups)	~ δ 1.0 ppm (Varies: Doublet, etc.)	[5]

Synthesis and Experimental Protocols

The synthesis of enantiomerically pure **2,3-dimethylbutanoic acid** is crucial for its application in pharmaceuticals and as a chiral auxiliary.[1][8] Several methodologies have been developed, including cyanohydrin synthesis, diastereoselective alkylation, and enzymatic resolution.

General Reactivity

The carboxylic acid group in **2,3-dimethylbutanoic acid** dictates its primary reactivity. It can undergo oxidation, reduction to form 2,3-dimethylbutanol, and substitution reactions to form acyl chlorides, esters, and amides, which are valuable synthetic intermediates.[1][3]



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Phone: (601) 213-4426

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